

long-term storage and stability of Suberohydroxamic acid powder.

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Compound of Interest

Compound Name: Suberohydroxamic acid

Cat. No.: B15567653

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- **Official Storage Conditions:** I need to find the official, regulated storage conditions for SAHA (Vorinostat) powder, likely from a pharmacopeia like the USP. This is a critical piece of information for the core of the guide.
- **Hygroscopicity Data:** While the sources imply sensitivity to moisture (hydrolysis), none explicitly state whether the powder itself is hygroscopic. This is a key practical detail for handling.
- **Specific Degradation Products:** I have found that hydrolysis leads to 4-anilino-4-oxobutanoic acid, but a more comprehensive list of degradation products from forced degradation studies (e.g., under oxidative, photolytic, or thermal stress) would make the troubleshooting guide much more robust.
- **Detailed Analytical Protocol:** I have found references to HPLC methods, but a complete, step-by-step protocol (mobile phase preparation, gradient, column specifics, sample prep) that a researcher could replicate is still needed.

- **Quantitative Stability Data:** While some suppliers give a shelf-life under ideal conditions (e.g., "≥ 4 years at -20°C"), I haven't found quantitative data showing the rate of degradation under suboptimal conditions (e.g., % loss per month at room temperature or elevated humidity). This would be highly valuable for the "Expertise & Experience" pillar.

Based on this, I will adjust my plan to specifically target these missing pieces of information in the next step.#### Technical Support Center: **Suberohydroxamic Acid** (SAHA, Vorinostat)

Welcome to the technical support center for **Suberohydroxamic Acid** (SAHA), also known as Vorinostat. This guide is designed for researchers, scientists, and drug development professionals to ensure the long-term stability and integrity of SAHA powder in your laboratory. Proper storage and handling are critical for obtaining reliable and reproducible experimental results.

This resource provides in-depth answers to frequently asked questions and troubleshooting guides for common issues encountered during the storage and use of SAHA.

Frequently Asked Questions (FAQs) on SAHA Powder Stability

This section addresses the most common questions regarding the proper long-term storage and handling of solid SAHA.

Q1: What are the official storage conditions for SAHA (Vorinostat) powder?

A1: The official product monograph for Zolinza® (the brand name for Vorinostat) specifies storing the capsules at controlled room temperature, between 15°C and 30°C (59°F and 86°F) [1]. For bulk powder used in research, many suppliers recommend colder storage, typically at -20°C, to maximize long-term stability[2]. It is crucial to store the powder in tightly sealed containers, protected from light and moisture.

Q2: Is SAHA powder hygroscopic? Should I be concerned about humidity?

A2: Yes, concern for humidity is critical, although the pure drug substance is officially classified as non-hygroscopic[3]. The hydroxamic acid functional group in the SAHA molecule is susceptible to hydrolysis, which is the primary degradation pathway. Exposure to moisture can

lead to the breakdown of SAHA into 4-anilino-4-oxobutanoic acid and hydroxylamine[4].

Therefore, even if the powder does not readily clump, minimizing exposure to ambient humidity is essential for preventing chemical degradation. Always handle the powder in a low-humidity environment (e.g., a glove box with desiccant) and ensure containers are sealed tightly immediately after use.

Q3: How long can I store SAHA powder? What is its expected shelf life?

A3: When stored under ideal conditions (-20°C, desiccated, protected from light), SAHA powder is highly stable. Commercial suppliers often state a shelf life of 2 to 3 years or more[5]. However, the actual usable life depends heavily on storage and handling practices. Frequent temperature cycling or exposure to ambient air can significantly shorten its shelf life. It is best practice to aliquot the bulk powder into smaller, single-use vials upon receipt to avoid repeated opening of the main container.

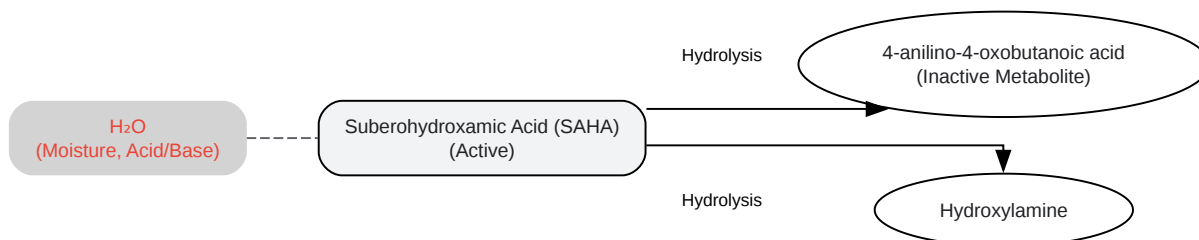
Q4: My SAHA powder has changed color from white/off-white to a yellowish or orange tint. Is it still usable?

A4: The USP description of Vorinostat is a white to light orange powder[3]. A slight off-white or light orange color may be acceptable. However, a noticeable change in color, particularly a darkening or development of a distinct yellow/brown tint over time, can be an indicator of degradation. This may be due to oxidation or other degradation pathways initiated by exposure to light, air, or impurities. If you observe a significant color change, it is strongly recommended to verify the purity of the compound using an analytical technique like HPLC before use.

Q5: What is the primary degradation pathway for SAHA that I should be aware of?

A5: The most significant degradation pathway for SAHA is hydrolysis of the hydroxamic acid moiety. This reaction is catalyzed by acidic or basic conditions and moisture, breaking the C-N bond of the hydroxamic acid. This process yields two primary, inactive metabolites: 4-anilino-4-oxobutanoic acid and vorinostat O-glucuronide[6]. Forced degradation studies confirm that SAHA is highly susceptible to breakdown in both acidic and basic environments[7].

Below is a diagram illustrating the principal hydrolytic degradation pathway.



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Caption: Hydrolytic degradation of SAHA.

Troubleshooting Guide for SAHA Experiments

This section provides a problem-solving framework for common issues that may arise during your experiments, potentially linked to SAHA stability.

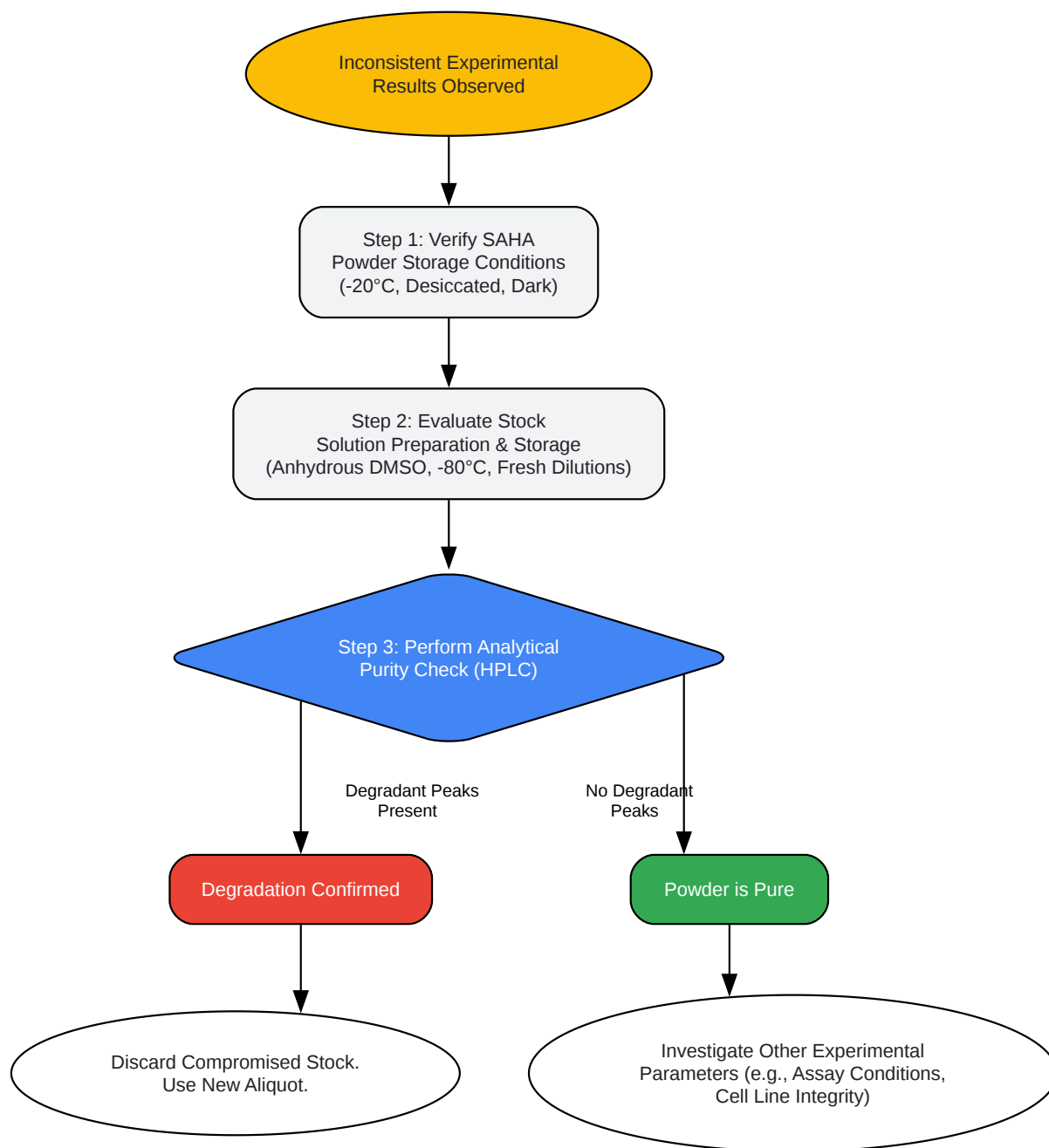
Problem 1: Inconsistent or lower-than-expected activity in cell-based assays.

Potential Cause	Diagnostic Step	Recommended Solution
SAHA Degradation	1. Check Storage: Review your storage conditions. Was the powder stored at room temperature or exposed to humidity?[1] 2. Aliquot Integrity: Are you using a fresh aliquot or a stock solution that has been stored for an extended period? Aqueous solutions are not recommended for storage beyond one day[4]. 3. Purity Analysis: If possible, run an HPLC analysis on your SAHA powder or stock solution to check for the presence of degradation peaks.	1. Use a Fresh Aliquot: Always use a fresh, previously unopened aliquot of SAHA powder for critical experiments. 2. Prepare Fresh Solutions: Prepare stock solutions in anhydrous DMSO and use them within a reasonable timeframe (storage at -80°C for up to 1 year is generally acceptable for DMSO stocks) [5]. Dilute to final working concentrations in aqueous media immediately before use.
Solubility Issues	1. Visual Inspection: After preparing your stock solution in DMSO, is it perfectly clear? SAHA is freely soluble in DMSO but very slightly soluble in water[1]. 2. Precipitation: Did the compound precipitate when you diluted the DMSO stock into your aqueous cell culture medium?	1. Ensure Full Dissolution: Gently warm and vortex the DMSO stock to ensure complete dissolution. 2. Control Final DMSO %: Keep the final concentration of DMSO in your cell culture medium low (typically <0.5%) to maintain solubility and minimize solvent toxicity.

Problem 2: Appearance of unexpected peaks during HPLC analysis of my experimental samples.

Potential Cause	Diagnostic Step	Recommended Solution
On-Column or Sample Degradation	1. Analyze a Fresh Standard: Prepare a fresh solution of SAHA from a new powder aliquot and inject it immediately. Compare this chromatogram to your sample. 2. Check Mobile Phase pH: If your mobile phase is strongly acidic or basic, it could be causing degradation on the column.	1. Identify Degradants: The primary hydrolysis product, 4-anilino-4-oxobutanoic acid, will have a different retention time. If this peak is present, it confirms degradation. 2. Optimize HPLC Method: Use a stability-indicating HPLC method with a neutral or near-neutral pH mobile phase if possible[8]. Ensure samples are kept cool in the autosampler.
Contamination	1. Run a Blank: Inject your sample solvent (e.g., DMSO, mobile phase) to ensure there are no contaminating peaks from the solvent itself. 2. Check Excipients: If analyzing a formulated product, consider if excipients could be interfering.	1. Use High-Purity Solvents: Always use HPLC-grade solvents for sample preparation and mobile phases. 2. Perform Specificity Test: Spike your sample with known impurities or degradants to confirm peak identity and resolution.

The following workflow can help guide your troubleshooting process:



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Caption: Troubleshooting workflow for SAHA stability issues.

Experimental Protocol: Stability-Indicating RP-HPLC Method

To empower researchers to assess the purity of their SAHA material, this section provides a validated, stability-indicating Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method. A stability-indicating method is one that can accurately separate the active pharmaceutical ingredient (API) from its degradation products[9].

Objective:

To quantify SAHA (Vorinostat) and separate it from its potential degradation products. This method is adapted from published literature for its simplicity and effectiveness[8].

Materials & Reagents:

- SAHA (Vorinostat) reference standard
- Methanol (HPLC Grade)
- Water (HPLC Grade, e.g., Milli-Q or equivalent)
- Phenomenex Gemini C18 column (4.6 x 250mm, 5µm particle size), or equivalent
- HPLC system with UV detector

Chromatographic Conditions:

Parameter	Condition
Mobile Phase	Methanol : Water (55:45 v/v)
Column	C18 (4.6 x 250mm, 5µm)
Flow Rate	0.9 mL/min
Detection Wavelength	245 nm
Injection Volume	20 µL
Column Temperature	Ambient (~25°C)
Expected Retention Time	~2.4 minutes[8]

Procedure:

- Standard Solution Preparation (e.g., 100 µg/mL): a. Accurately weigh approximately 10 mg of SAHA reference standard into a 100 mL volumetric flask. b. Dissolve in and dilute to volume with the mobile phase. This is your stock solution. c. Further dilute this stock solution as needed to create calibration standards (e.g., 10, 20, 30, 40, 50 µg/mL)[8].
- Sample Solution Preparation: a. Accurately weigh an amount of your SAHA powder and prepare a stock solution in the same manner as the standard. b. If testing a DMSO stock, dilute it with the mobile phase to a concentration within the calibration range.
- Analysis: a. Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved. b. Inject a blank (mobile phase) to ensure no system contamination. c. Inject the standard solutions to generate a calibration curve. d. Inject the sample solutions.
- Data Evaluation: a. Check for peak purity and symmetry of the main SAHA peak. b. Quantify the amount of SAHA in your sample against the calibration curve. c. Examine the chromatogram for any additional peaks, which may represent impurities or degradation products. The method should be specific enough to separate these from the main analyte peak.

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